



Application Notes: Dihydroxyacetone in Carbohydrate Metabolism Studies

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Compound of Interest		
Compound Name:	1,3-Dihydroxyacetone Dimer	
Cat. No.:	B1274963	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Dihydroxyacetone (DHA), the simplest ketose sugar, is a pivotal intermediate in carbohydrate metabolism. While commercially available and stable as a crystalline dimer (2,5-bis(hydroxymethyl)-1,4-dioxane-2,5-diol), it is the monomeric form that is biologically active.[1] [2] Upon dissolution in aqueous solutions, the dimer slowly converts to the monomer, which can then be readily absorbed by cells.[1] Inside the cell, DHA is phosphorylated by dihydroxyacetone kinase (DAK) to form dihydroxyacetone phosphate (DHAP).[3][4][5]

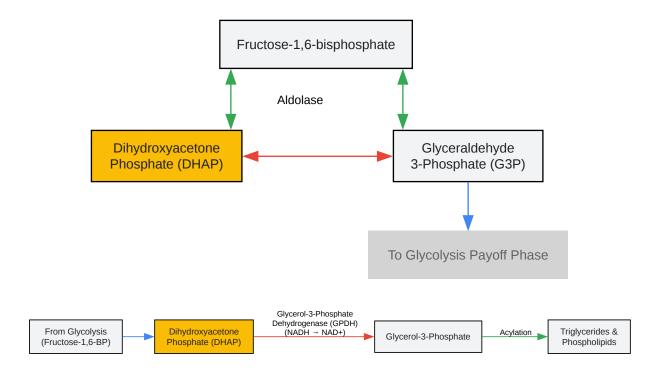
DHAP occupies a central node in metabolism, linking glycolysis, gluconeogenesis, lipid biosynthesis, and cellular signaling pathways.[6][7][8] This central role makes DHA and its isotopically labeled variants powerful tools for investigating metabolic flux, enzyme kinetics, and the pathophysiology of metabolic diseases. These notes provide an overview of DHAP's biochemical roles, its applications in research, and detailed protocols for its use in experimental settings.

Biochemical Roles and Metabolic Pathways Glycolysis and Gluconeogenesis

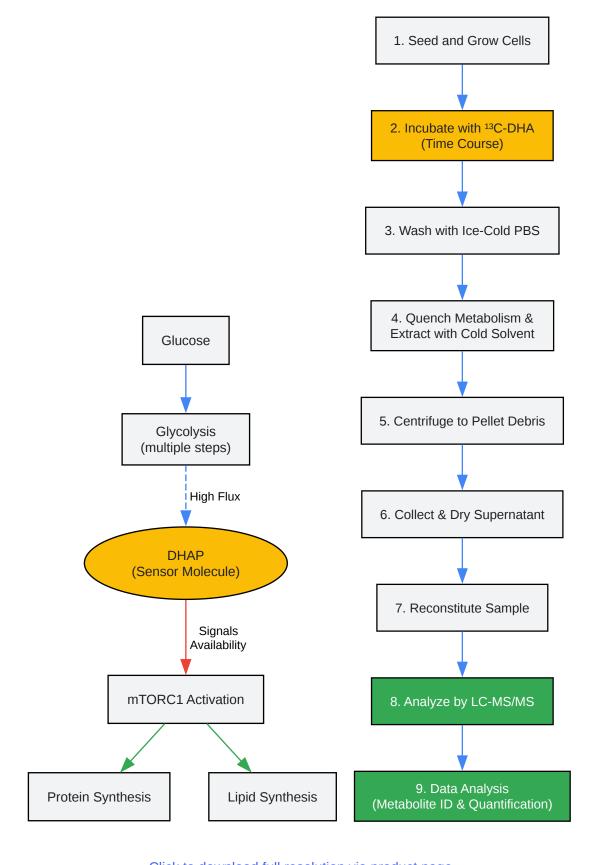
DHAP is a key intermediate in the central energy-yielding pathway of glycolysis and its reverse, gluconeogenesis.



- Formation and Cleavage: In the fourth step of glycolysis, the enzyme fructose-bisphosphate aldolase catalyzes the reversible cleavage of fructose-1,6-bisphosphate into two three-carbon isomers: DHAP and glyceraldehyde 3-phosphate (G3P).[7][9][10][11]
- Isomerization: For metabolism to proceed down the glycolytic pathway, DHAP must be converted to G3P. This reversible isomerization is efficiently catalyzed by the enzyme triosephosphate isomerase (TPI).[12][13][14] The equilibrium of this reaction strongly favors DHAP (approximately 96:4), but the rapid consumption of G3P in the subsequent glycolytic step drives the conversion forward.[15]
- Gluconeogenesis: In the anabolic pathway of gluconeogenesis, these reactions proceed in reverse. TPI converts G3P to DHAP, and aldolase then catalyzes the condensation of DHAP and G3P to form fructose-1,6-bisphosphate, ultimately leading to glucose synthesis.[7][15]







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References

- 1. Dihydroxyacetone Wikipedia [en.wikipedia.org]
- 2. Dihydroxyacetone | C3H6O3 | CID 670 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. deepblue.lib.umich.edu [deepblue.lib.umich.edu]
- 4. pnas.org [pnas.org]
- 5. Dihydroxyacetone kinases in Saccharomyces cerevisiae are involved in detoxification of dihydroxyacetone PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Dihydroxyacetone phosphate Wikipedia [en.wikipedia.org]
- 7. Fructose-bisphosphate aldolase Wikipedia [en.wikipedia.org]
- 8. taylorandfrancis.com [taylorandfrancis.com]
- 9. grokipedia.com [grokipedia.com]
- 10. Reactome | fructose 1,6-bisphosphate <=> dihydroxyacetone phosphate + glyceraldehyde 3-phosphate [reactome.org]
- 11. byjus.com [byjus.com]
- 12. Triosephosphate isomerase Wikipedia [en.wikipedia.org]
- 13. Structural Biochemistry/Enzyme/Isomerases/Triose Phosphate Isomerase Wikibooks, open books for an open world [en.wikibooks.org]
- 14. quora.com [quora.com]
- 15. grokipedia.com [grokipedia.com]
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